

Troubleshooting CCT373566 solubility and stability issues

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: CCT373566

Cat. No.: B15621687

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Technical Support Center: CCT373566

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility, stability, and handling of **CCT373566**, a potent and orally active molecular glue degrader of the transcriptional repressor BCL6.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Frequently Asked Questions (FAQs)

General Information

- What is **CCT373566**? **CCT373566** is a potent and orally bioactive degrader of the transcriptional repressor B-cell lymphoma 6 (BCL6), with an IC₅₀ of 2.2 nM.[\[1\]](#)[\[4\]](#) It functions as a molecular glue to induce the degradation of BCL6, showing significant anti-proliferative effects in vitro and reduction of tumor growth in vivo.[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[6\]](#)

Solubility

- What is the recommended solvent for dissolving **CCT373566** for in vitro experiments? The recommended solvent for preparing stock solutions for in vitro use is Dimethyl Sulfoxide

(DMSO).[1][4] It is advised to use freshly opened, hygroscopic DMSO to ensure optimal solubility.[1][2]

- What should I do if the compound precipitates in an aqueous medium? It is common for organic compounds to precipitate when added directly to aqueous solutions. To avoid this, it is recommended to first dilute the DMSO stock solution in a stepwise manner before adding it to your buffer or cell culture medium.[2] Pre-warming both the stock solution and the medium to 37°C before dilution can also help prevent precipitation.[2] If precipitation still occurs, ultrasonic heating may be used to help redissolve the compound.[2]
- How do I prepare **CCT373566** for in vivo experiments? For in vivo studies, a common formulation involves first dissolving **CCT373566** in DMSO to create a stock solution, and then further diluting it with co-solvents such as corn oil.[4] Another suggested formulation involves a sequential addition of PEG300, Tween 80, and ddH₂O to the DMSO stock solution.[4] It is crucial to prepare these formulations freshly on the day of use.[1][7]

Stability and Storage

- How should I store the **CCT373566** powder? The solid powder form of **CCT373566** should be stored at -20°C for long-term storage (up to 3 years) or at 4°C for shorter periods (up to 2 years).[4][8] The product should be protected from light.[1][4]
- How should I store **CCT373566** stock solutions? Stock solutions in solvent can be stored at -80°C for up to 6 months or at -20°C for up to 1 month.[1][4] It is important to protect the stock solutions from light.[1][4] To avoid degradation from repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes.[1]

Quantitative Data Summary

Solubility Data

Solvent/Formulation	Concentration	Notes
DMSO	~50 mg/mL (~91.41 mM)	Ultrasonic assistance may be needed. Use freshly opened DMSO.[1][4]
10% DMSO + 90% Corn Oil	≥ 2.5 mg/mL (4.57 mM)	Prepare by adding the DMSO stock solution to corn oil.[4]
HEPES buffer (pH 8) with 4% DMSO	Data not specified, but kinetic solubility has been measured. [9]	This information is from a research study and may require specific experimental conditions to replicate.

Storage and Stability

Form	Storage Temperature	Duration	Special Conditions
Powder	-20°C	3 years	Protect from light.[2] [4][8]
Powder	4°C	2 years	Protect from light.[4] [8]
In Solvent	-80°C	6 months	Protect from light; aliquot to avoid freeze-thaw cycles.[1] [4]
In Solvent	-20°C	1 month	Protect from light; aliquot to avoid freeze-thaw cycles.[1] [4]

Experimental Protocols

Protocol for Preparing a 10 mM DMSO Stock Solution

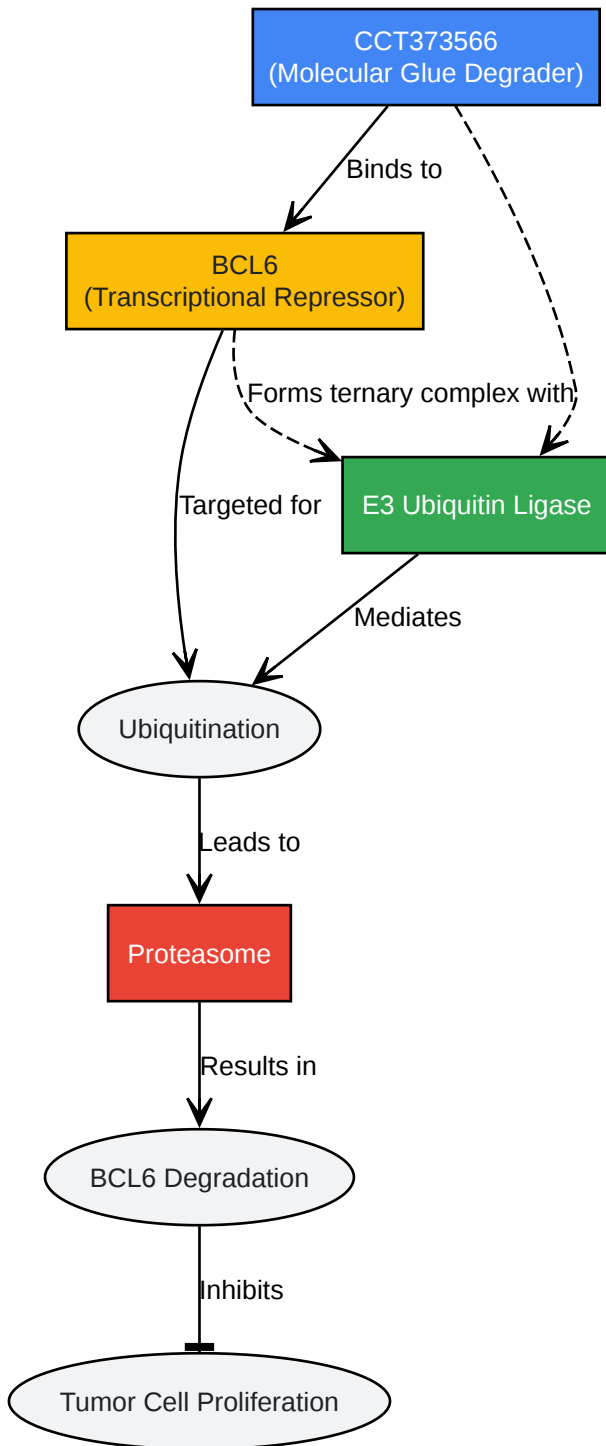
- Weighing: Accurately weigh out the desired amount of **CCT373566** powder (Molecular Weight: 547.00 g/mol).^[8]
- Solvent Addition: Add the appropriate volume of fresh, high-quality DMSO to achieve a 10 mM concentration. For example, to prepare 1 mL of a 10 mM stock solution, dissolve 5.47 mg of **CCT373566** in 1 mL of DMSO.
- Dissolution: If necessary, use an ultrasonic bath to aid in the complete dissolution of the compound.^[1]
- Storage: Aliquot the stock solution into single-use vials and store at -80°C for up to 6 months or -20°C for up to 1 month, protected from light.^{[1][4]}

Protocol for Preparing an In Vivo Formulation (10% DMSO + 90% Corn Oil)

- Prepare Stock: Start with a clear, pre-prepared stock solution of **CCT373566** in DMSO (e.g., 25 mg/mL).
- Dilution: For a final volume of 1 mL, add 100 µL of the 25 mg/mL DMSO stock solution to 900 µL of corn oil.^[4]
- Mixing: Mix the solution thoroughly until it is clear and homogenous.
- Administration: Use the formulation immediately after preparation for optimal results.^{[1][7]}

Visualizations

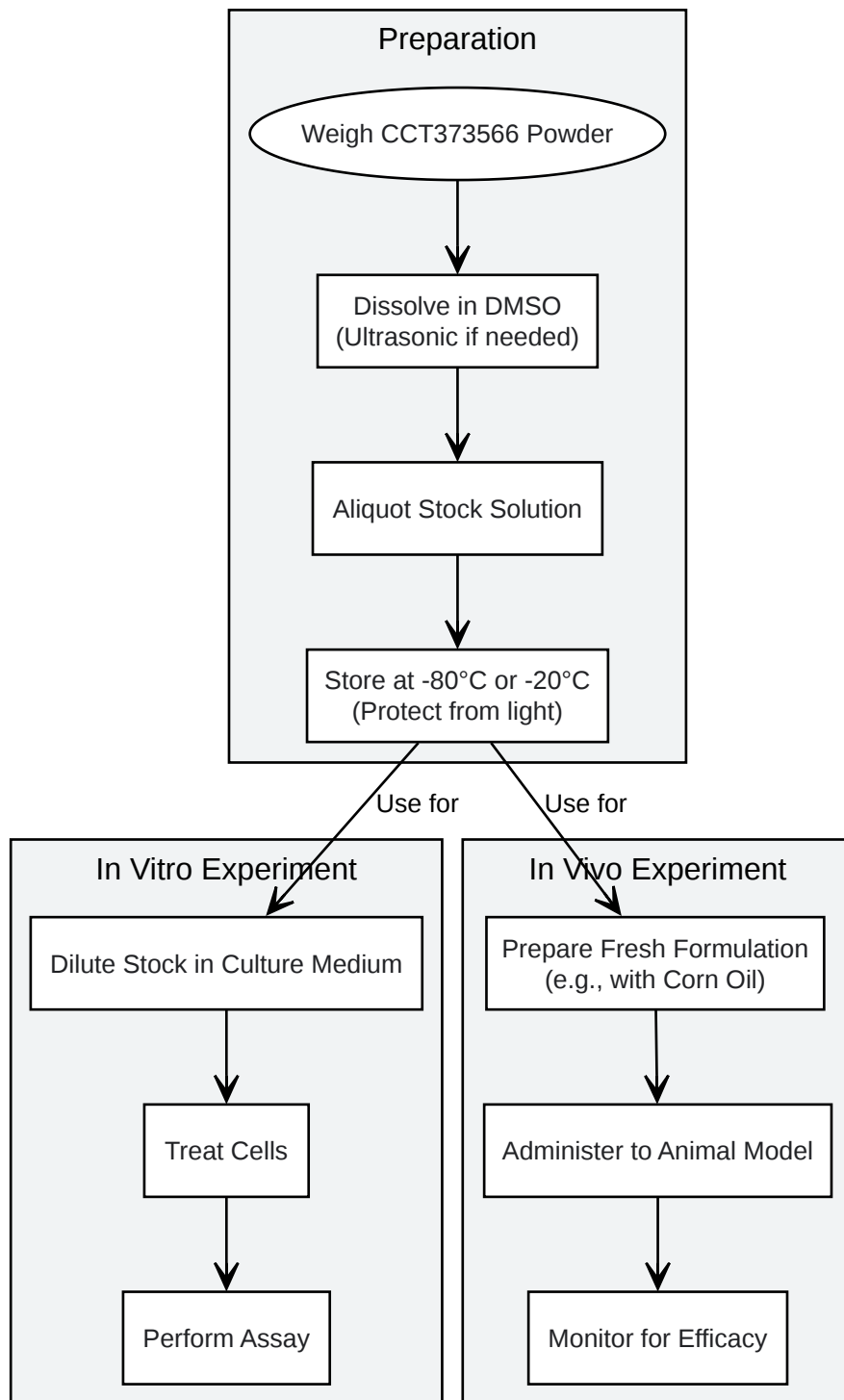
CCT373566 Mechanism of Action



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Caption: **CCT373566**-mediated degradation of BCL6.

General Experimental Workflow



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Caption: Workflow for **CCT373566** experiments.

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- To cite this document: BenchChem. [Troubleshooting CCT373566 solubility and stability issues]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15621687/docs#troubleshooting-cct373566-solubility-and-stability-issues\]](https://www.benchchem.com/product/b15621687/docs#troubleshooting-cct373566-solubility-and-stability-issues)

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